

# 2,5-Difluoropyridine safety data sheet and handling precautions

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,5-Difluoropyridine

Cat. No.: B1303130

[Get Quote](#)

An In-depth Technical Guide to the Safe Handling of **2,5-Difluoropyridine** for Research and Development

## Introduction

**2,5-Difluoropyridine** is a fluorinated pyridine derivative utilized as a key intermediate in the synthesis of pharmaceuticals and other complex molecules.<sup>[1][2]</sup> Its unique chemical properties, stemming from the electron-withdrawing nature of the fluorine atoms, make it a valuable building block in medicinal chemistry and materials science.<sup>[1]</sup> However, like many fluorinated organic compounds, **2,5-Difluoropyridine** presents specific health and safety hazards that necessitate rigorous handling precautions. This guide provides a comprehensive overview of its safety profile, handling procedures, and emergency responses, tailored for researchers, scientists, and drug development professionals.

## Physicochemical and Safety Data

A thorough understanding of the physical and chemical properties of **2,5-Difluoropyridine** is foundational to its safe handling. The following tables summarize key quantitative data sourced from various safety data sheets.

Table 1: Physical and Chemical Properties of **2,5-Difluoropyridine**

Property	Value	References
CAS Number	84476-99-3	[3]
Molecular Formula	C <sub>5</sub> H <sub>3</sub> F <sub>2</sub> N	[3]
Molecular Weight	115.08 g/mol	[3]
Appearance	Colorless liquid	[4][5]
Boiling Point	113.1 °C to 115 °C at 760 mmHg	[2][4][5]
Melting Point	-33 °C	[2][5]
Density	1.263 - 1.274 g/mL at 25 °C	[3][4]
Flash Point	22.2 °C to 24 °C (closed cup)	[3][4]
Refractive Index	n <sub>20/D</sub> 1.445 - 1.446	[3][4]

Table 2: GHS Hazard Classification and Statements

Classification	Code	Description	References
Flammable Liquids	H226	Flammable liquid and vapor	[6][7][8]
Skin Corrosion/Irritation	H315	Causes skin irritation	[6][7][8]
Serious Eye Damage/Irritation	H319	Causes serious eye irritation	[6][7][8]
Specific Target Organ Toxicity (Single Exposure)	H335	May cause respiratory irritation	[6][7][8]
Signal Word	-	Warning	[6][7]
GHS Pictograms	-	GHS02 (Flame), GHS07 (Exclamation Mark)	[4][5][6]

## Detailed Handling and Storage Protocols

Adherence to strict protocols is mandatory to minimize exposure and ensure a safe laboratory environment.

## Engineering Controls

- **Ventilation:** All work with **2,5-Difluoropyridine** must be conducted in a properly functioning certified laboratory chemical fume hood.<sup>[9][10]</sup> Ensure adequate ventilation to keep airborne concentrations below exposure limits.<sup>[7]</sup>
- **Safety Equipment:** An emergency eyewash station and safety shower must be readily accessible, within a ten-second travel distance (approximately 50 feet) of the work area.<sup>[9]</sup>
- **Ignition Sources:** Due to its low flash point, all sources of ignition, including open flames, hot surfaces, and sparks, must be strictly excluded from the handling area.<sup>[7][11]</sup> Use explosion-proof electrical and lighting equipment.<sup>[7][11]</sup> Ground and bond containers and receiving equipment to prevent static discharge.<sup>[7]</sup>

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the primary defense against direct exposure.

Table 3: Recommended Personal Protective Equipment

Protection Type	Specification	Rationale and References
Eye/Face Protection	Chemical safety goggles or a face shield.	Protects against splashes and vapors that cause serious eye irritation. <a href="#">[6]</a> <a href="#">[10]</a> <a href="#">[11]</a>
Skin Protection	Flame-retardant lab coat.	Provides a barrier against skin contact and protects from fire hazards. <a href="#">[10]</a>
Hand Protection	Nitrile or neoprene gloves. Latex is not recommended.	Prevents skin irritation upon contact. <a href="#">[6]</a> <a href="#">[10]</a> Gloves must be inspected before use and disposed of properly after handling. <a href="#">[6]</a>
Respiratory Protection	Use a NIOSH (US) or CEN (EU) approved respirator with appropriate cartridges (e.g., OV/AG/P99) if ventilation is inadequate or for higher-level exposure.	Protects against inhalation of vapors, which may cause respiratory irritation. <a href="#">[6]</a> <a href="#">[7]</a>

## Storage and Incompatibilities

- Storage Conditions: Store in a cool, dry, and well-ventilated area in a tightly sealed container.[\[6\]](#)[\[7\]](#)[\[9\]](#) Keep away from heat, sparks, and direct sunlight.[\[7\]](#)[\[9\]](#) The storage area should be designated for flammable liquids.[\[3\]](#)
- Incompatible Materials: Avoid contact with strong oxidizing agents, strong acids, strong bases, and alkali metals.[\[7\]](#)[\[12\]](#)

## Standard Operating Procedure for Laboratory Handling

The following protocol outlines a generalized workflow for handling **2,5-Difluoropyridine** in a research setting.

Objective: To provide a step-by-step procedure for the safe use of **2,5-Difluoropyridine**, minimizing risk to personnel and the environment.

Methodology:

- Pre-Handling Assessment:
  - Review the Safety Data Sheet (SDS) thoroughly before starting any new procedure.[\[9\]](#)
  - Conduct a formal hazard assessment for the specific experiment.
  - Ensure all necessary engineering controls and PPE are available and in good working order.
- Preparation of Work Area:
  - Designate a specific area within a chemical fume hood for the handling of **2,5-Difluoropyridine**.[\[10\]](#)
  - Ensure the work surface is clean and uncluttered.[\[13\]](#)
  - Keep a spill kit appropriate for flammable liquids readily available.[\[14\]](#)
- Handling and Dispensing:
  - Don all required PPE as specified in Table 3.
  - Ground and bond the primary container and receiving vessel to prevent static electricity buildup.[\[7\]](#)
  - Slowly transfer the required amount of the liquid. Avoid splashing.
  - Keep containers tightly closed when not in use to prevent the escape of flammable vapors.  
[\[7\]](#)[\[10\]](#)
- Post-Handling Procedures:

- Wash hands and any exposed skin thoroughly with soap and water after handling is complete.<sup>[1][6][13]</sup>
- Decontaminate all equipment and the work area.
- Properly dispose of contaminated gloves and other disposable materials as hazardous waste.<sup>[6]</sup>
- Waste Disposal:
  - Collect all waste containing **2,5-Difluoropyridine** in a designated, properly labeled, and sealed hazardous waste container.<sup>[9]</sup>
  - Dispose of surplus and non-recyclable solutions through a licensed disposal company.<sup>[6]</sup>  
Do not allow the product to enter drains.<sup>[6]</sup>

## Emergency and First-Aid Procedures

Immediate and appropriate action is critical in the event of an accidental exposure or spill.

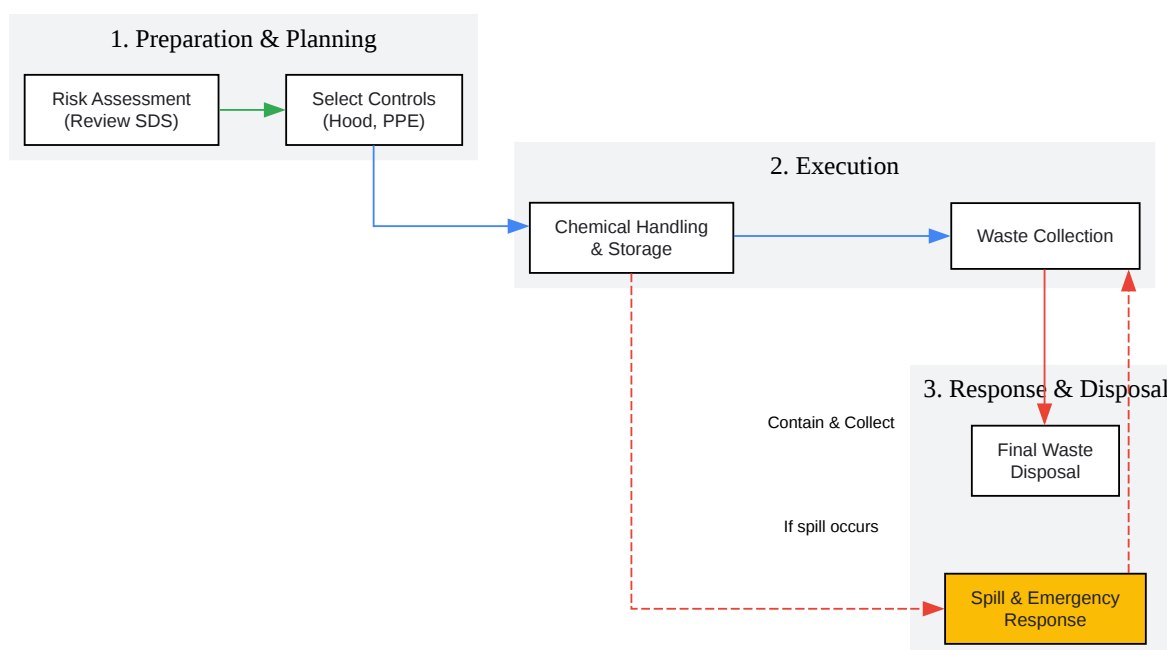
Table 4: Emergency Response and First-Aid Measures

Exposure Route	Procedure	References
Inhalation	Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration. Seek immediate medical attention.	<a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[11]</a>
Skin Contact	Immediately remove all contaminated clothing. Flush the affected skin with plenty of soap and water for at least 15 minutes. If skin irritation persists, seek medical attention.	<a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[11]</a>
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.	<a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[11]</a>
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	<a href="#">[6]</a> <a href="#">[7]</a>
Fire	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide as extinguishing media.	<a href="#">[6]</a> <a href="#">[7]</a>
Accidental Release	Evacuate personnel. Remove all ignition sources and ensure adequate ventilation. Wearing full PPE, contain the spill using an inert absorbent material	<a href="#">[6]</a> <a href="#">[11]</a> <a href="#">[14]</a>

(e.g., sand, vermiculite).  
Collect the material in a  
suitable, closed container for  
disposal.

## Logical Workflow for Safe Chemical Handling

The following diagram illustrates the lifecycle of handling a hazardous chemical like **2,5-Difluoropyridine** in a laboratory setting, emphasizing the continuous cycle of planning, execution, and response.



[Click to download full resolution via product page](#)

Caption: Logical workflow for the safe handling of **2,5-Difluoropyridine**.



**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 84476-99-3 | 2,5-Difluoropyridine [fluoromart.com]
- 2. 2,5-Difluoropyridine | 84476-99-3 [chemicalbook.com]
- 3. 2,5-二氟吡啶 97% | Sigma-Aldrich [sigmaaldrich.com]
- 4. 2,5-Difluoropyridine CAS 84476-99-3 Manufacturers, Suppliers, Factory - Home Sunshine Pharma [hsppharma.com]
- 5. 2,5-Difluoropyridine CAS 84476 -99-3 Manufacturers, Suppliers, Factory - Home Sunshine Pharma [hsppharma.com]
- 6. capotchem.cn [capotchem.cn]
- 7. volochem.s3-us-west-1.amazonaws.com [volochem.s3-us-west-1.amazonaws.com]
- 8. 2,5-Difluoropyridine | C<sub>5</sub>H<sub>3</sub>F<sub>2</sub>N | CID 2762871 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. wpcdn.web.wsu.edu [wpcdn.web.wsu.edu]
- 10. Handling Pyridine: Best Practices and Precautions [postapplescientific.com]
- 11. fishersci.com [fishersci.com]
- 12. research.uga.edu [research.uga.edu]
- 13. artsci.usu.edu [artsci.usu.edu]
- 14. 12 Safety Precautions To Follow When Handling Pyridine [postapplescientific.com]
- To cite this document: BenchChem. [2,5-Difluoropyridine safety data sheet and handling precautions]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1303130#2-5-difluoropyridine-safety-data-sheet-and-handling-precautions\]](https://www.benchchem.com/product/b1303130#2-5-difluoropyridine-safety-data-sheet-and-handling-precautions)

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)